

1-Isobutylpiperazine CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Isobutylpiperazine

Cat. No.: B1271213

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An In-depth Technical Guide to 1-Isobutylpiperazine

This technical guide provides a comprehensive overview of **1-Isobutylpiperazine**, including its chemical identity, physicochemical properties, and general synthesis strategies. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identification and Molecular Structure

1-Isobutylpiperazine, also known as N-isobutylpiperazine or 1-(2-methylpropyl)piperazine, is a monosubstituted piperazine derivative. The piperazine ring is a common scaffold in medicinal chemistry, and its derivatives are known to exhibit a wide range of biological activities.

CAS Number: The Chemical Abstracts Service (CAS) registry number for **1-Isobutylpiperazine** is 5308-28-1[1][2][3]. The dihydrochloride salt of this compound has the CAS number 33174-08-2[4].

Molecular Formula: C₈H₁₈N₂[1]

Molecular Weight: 142.24 g/mol [1]

Structure: The molecule consists of a piperazine ring where one of the nitrogen atoms is substituted with an isobutyl group.

Caption: Molecular structure of **1-Isobutylpiperazine**.

Physicochemical Properties

The known physicochemical properties of **1-Isobutylpiperazine** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	Colorless to off-white solid-liquid mixture	[1][2][3]
Boiling Point	65°C (at 10 mmHg)	[1][2]
Density	0.864 ± 0.06 g/cm³ (Predicted)	[1][2]
pKa	9.27 ± 0.10 (Predicted)	[1][2]
Storage Temperature	2-8°C (protect from light)	[1][2]

Synthesis of 1-Isobutylpiperazine

While a specific, detailed experimental protocol for the synthesis of **1-isobutylpiperazine** was not found in the provided search results, a general and widely used method for the preparation of monosubstituted piperazines involves the use of a protecting group.^[5] An alternative, more recent approach allows for a one-pot synthesis without the need for a protecting group.^[5]

General Experimental Protocol: One-Pot Synthesis of Monosubstituted Piperazines

This simplified procedure avoids the multi-step process of protection and deprotection, making it more efficient.^[5]

Materials:

- Piperazine
- Piperazine dihydrochloride
- Isobutyl halide (e.g., isobutyl bromide)

- Solvent (e.g., methanol or acetic acid)
- Heterogeneous catalyst (e.g., metal ions supported on a commercial polymeric resin)

Procedure:

- Formation of Piperazine Monohydrochloride: In a reaction vessel, dissolve free piperazine in methanol. Add piperazine dihydrochloride to the solution to form piperazine monohydrochloride in situ. If acetic acid is used as the solvent, piperazine monoacetate is formed directly by dissolving piperazine.[5]
- Alkylation: Add the isobutyl halide to the reaction mixture.
- Catalysis: Introduce the heterogeneous catalyst to the mixture.
- Reaction: Stir the reaction mixture at room temperature or under reflux until the reaction is complete (monitored by techniques like TLC or GC-MS).
- Work-up: After the reaction is complete, filter off the catalyst. The solvent is then removed under reduced pressure. The resulting residue can be purified by standard methods such as distillation or chromatography to yield **1-isobutylpiperazine**.



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Caption: General workflow for the one-pot synthesis of a monosubstituted piperazine.

Pharmacological and Biological Activity

The provided search results did not contain specific information regarding the signaling pathways or detailed pharmacological activity of **1-isobutylpiperazine**. However, the piperazine moiety is a well-known pharmacophore present in a wide array of therapeutic agents, including antibacterial, antiallergic, and antipsychotic drugs.[6] Derivatives of piperazine have been investigated for various activities, including hypnotic-sedative effects.[7] The parent compound, piperazine, has been shown to have effects on smooth, cardiac, and

skeletal muscles.[8][9] Further research is required to elucidate the specific biological profile of **1-isobutylpiperazine**.

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